

Application Note: Calcium Imaging of Orexin B Receptor Activation

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Compound of Interest

Compound Name: *Orexin B*
CAS No.: 205599-76-4
Cat. No.: B15747076

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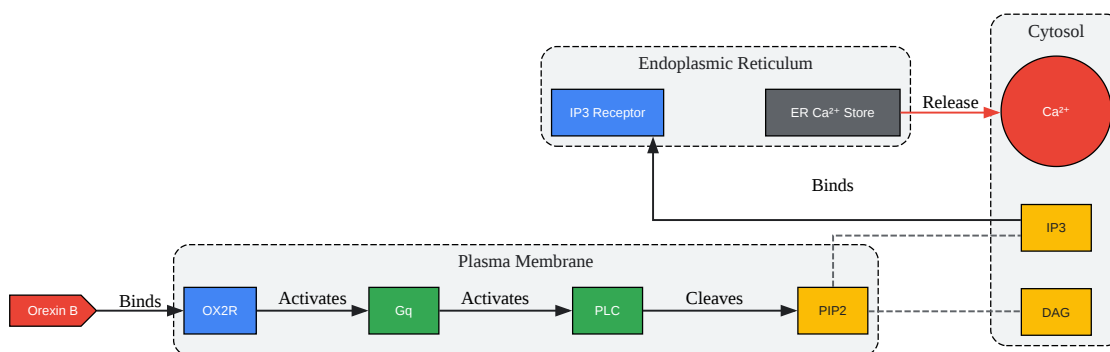
Audience: Researchers, scientists, and drug development professionals.

Introduction

The orexin system, comprising two neuropeptides, Orexin A (OX-A) and **Orexin B** (OX-B), and their corresponding G protein-coupled receptors, Orexin Receptor 1 (OX1R) and Orexin Receptor 2 (OX2R), is a key regulator of various physiological processes, including sleep-wake cycles, feeding behavior, and reward pathways.[1][2] OX2R binds both OX-A and OX-B with similar high affinities.[3][4] Activation of OX2R often leads to the mobilization of intracellular calcium ($[Ca^{2+}]_i$), a crucial second messenger.[1][5] Monitoring these $[Ca^{2+}]_i$ fluctuations provides a robust and high-throughput method to study receptor activation, screen for novel agonists or antagonists, and characterize the pharmacological profiles of lead compounds.[6][7] This application note provides a detailed protocol for measuring OX2R activation using a fluorescent calcium indicator-based assay in recombinant cell lines.

Signaling Pathway of OX2R-Mediated Calcium Mobilization

Orexin receptors, including OX2R, couple to multiple G protein subtypes, most notably Gq/11, Gi/o, and Gs.[1][2] The primary pathway leading to an increase in intracellular calcium is mediated by the Gq protein.[5][8] Upon binding of an agonist like **Orexin B**, the OX2R activates the Gq protein, which in turn stimulates phospholipase C (PLC).[1][2] PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[5][9] IP3 then binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored calcium into the cytoplasm.[9] This rapid increase in cytosolic calcium can be detected by fluorescent calcium indicators.



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Caption: OX2R Gq-mediated signaling pathway leading to calcium release.

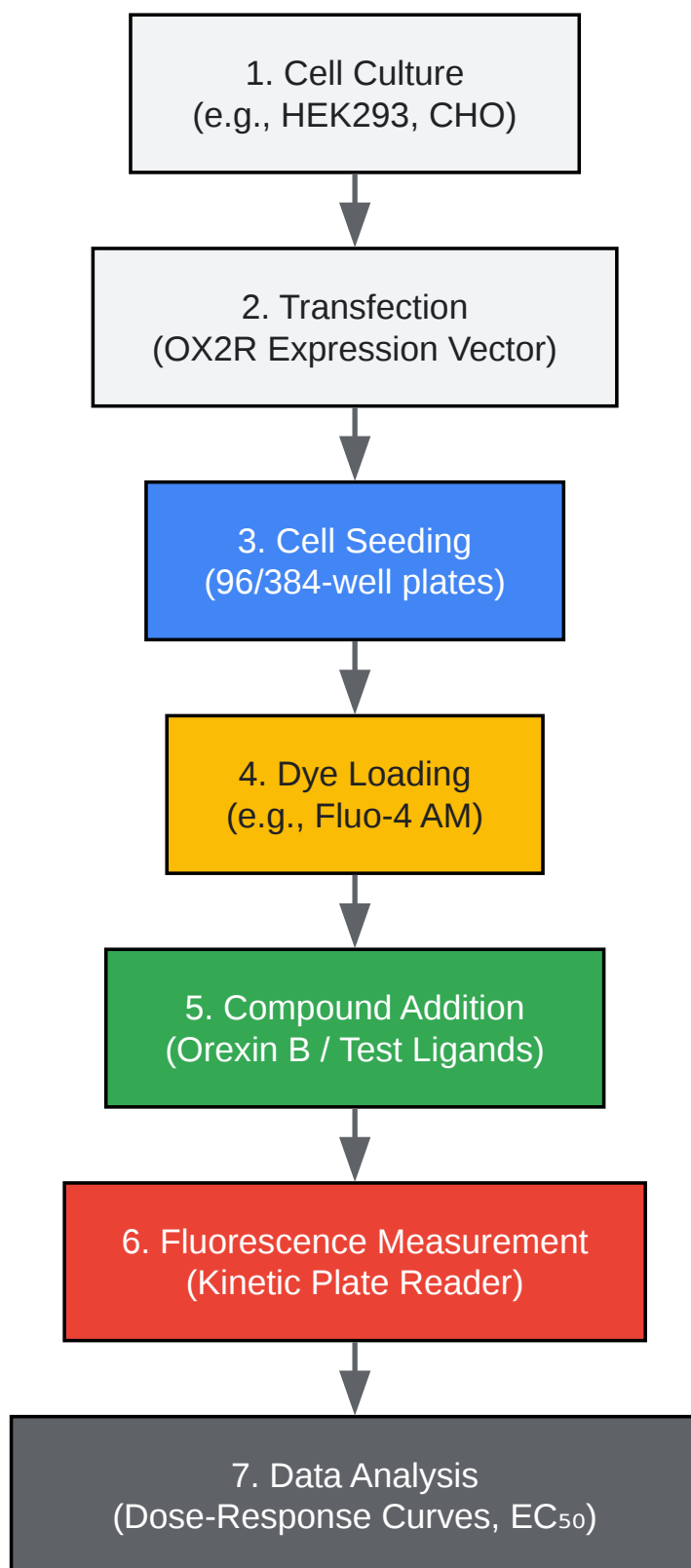
Quantitative Data: Ligand Potency at OX2R

The following table summarizes the potency of various ligands for the Orexin 2 Receptor, as measured by calcium mobilization assays in different recombinant cell systems.

Ligand	Receptor	Cell Type	Assay Type	Value (EC ₅₀ /IC ₅₀)	Reference
Orexin B	Human OX2R	CHO	IC ₅₀ (Binding)	36 nM	[3]
Orexin A	Human OX2R	CHO	IC ₅₀ (Binding)	38 nM	[3]
Orexin A	Human OX2R	CHO	EC ₅₀ (Ca ²⁺ Mobilization)	0.20 nM	[10]
[Ala ¹¹ , D-Leu ¹⁵]-Orexin-B	Human OX2R	CHO	EC ₅₀ (Ca ²⁺ Mobilization)	0.20 nM	[10]
Danavorexton (TAK-925)	Human OX2R	CHO-K1	EC ₅₀ (Ca ²⁺ Mobilization)	5.5 nM	[11]
OX-201	Human OX2R	CHO-K1	EC ₅₀ (Ca ²⁺ Mobilization)	8.0 nM	[11]
TAK-994	Human OX2R	Recombinant	EC ₅₀ (Ca ²⁺ Mobilization)	19 nM	[12]

Experimental Protocols

A typical workflow for assessing OX2R activation via calcium imaging involves several key steps, from cell line preparation to data analysis.



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Caption: General experimental workflow for a calcium imaging assay.

Protocol 1: Cell Culture and Transfection

This protocol is suitable for HEK293 or CHO cells, which are commonly used for expressing GPCRs.^{[13][14]}

- Cell Maintenance: Culture cells in a T-75 flask with appropriate growth medium (e.g., DMEM for HEK293, F-12 for CHO) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin. Incubate at 37°C in a humidified atmosphere with 5% CO₂.
- Transfection:
 - One day before transfection, seed cells into a 6-well plate to achieve 70-80% confluency on the day of transfection.
 - Prepare a transfection mixture according to the manufacturer's protocol for your chosen transfection reagent (e.g., Lipofectamine). Use a plasmid DNA vector encoding the human OX2R.
 - Incubate the cells with the transfection mixture for 24-48 hours.
 - Note: For generating a stable cell line, a selection marker (e.g., neomycin resistance) is required, followed by selection with the appropriate antibiotic.

Protocol 2: Fluo-4 AM Calcium Assay

This protocol outlines the steps for measuring intracellular calcium mobilization in a 96-well plate format.

- Cell Seeding:
 - Harvest the OX2R-expressing cells using a gentle dissociation reagent (e.g., TrypLE).
 - Resuspend the cells in the growth medium and determine the cell density.
 - Seed the cells into a black-walled, clear-bottom 96-well plate at a density of 40,000-80,000 cells per well in 100 µL of medium.
 - Incubate for 18-24 hours at 37°C with 5% CO₂.

- Dye Loading:
 - Prepare a Fluo-4 AM loading solution. A typical solution consists of 1-5 μM Fluo-4 AM and 0.02-0.1% Pluronic F-127 in a physiological buffer like Hanks' Balanced Salt Solution (HBSS) containing 20 mM HEPES.[15][16] Probenecid (1-2.5 mM) can be added to prevent dye extrusion.[15][17]
 - Aspirate the growth medium from the cell plate.
 - Add 100 μL of the Fluo-4 AM loading solution to each well.
 - Incubate the plate in the dark at 37°C for 45-60 minutes, followed by 15-30 minutes at room temperature to allow for complete de-esterification of the AM ester.[16][18]
 - Wash the cells 2-3 times with 100 μL of assay buffer (HBSS) to remove excess dye, leaving 100 μL of buffer in each well after the final wash.[16]
- Fluorescence Measurement:
 - Prepare serial dilutions of **Orexin B** or other test compounds in the assay buffer at appropriate concentrations (e.g., 4X final concentration).
 - Place the cell plate into a kinetic fluorescence plate reader (e.g., FLIPR, FDSS).
 - Set the instrument parameters: excitation at ~494 nm and emission at ~516 nm.[15][18]
 - Record a baseline fluorescence signal for 10-20 seconds.
 - Add the compound plate (e.g., 50 μL) to the cell plate and continue recording the fluorescence signal for 2-3 minutes to capture the transient calcium peak.[7]

Protocol 3: Data Analysis

- Data Extraction: Export the kinetic fluorescence data. The response is typically measured as the maximum fluorescence intensity change over the baseline (Max - Min) or as a ratio of the change in fluorescence to the baseline ($\Delta F/F$).[19][20]

- **Normalization:** Normalize the data to the maximum response induced by a saturating concentration of a reference agonist (e.g., **Orexin B**) and subtract the response from vehicle-only wells.
- **Curve Fitting:** Plot the normalized response against the logarithm of the agonist concentration.
- **EC₅₀ Calculation:** Fit the data to a four-parameter logistic equation (sigmoidal dose-response curve) using software like GraphPad Prism to determine the EC₅₀ value, which represents the concentration of the agonist that produces 50% of the maximal response.^[7]

Materials and Reagents

Reagent/Material	Supplier (Example)	Purpose
HEK293 or CHO Cells	ATCC	Host cell line
Human OX2R Plasmid	GenScript, OriGene	Receptor expression
DMEM / Ham's F-12 Medium	Thermo Fisher Scientific	Cell culture medium
Fetal Bovine Serum (FBS)	Thermo Fisher Scientific	Medium supplement
Penicillin-Streptomycin	Thermo Fisher Scientific	Antibiotic
Transfection Reagent	Thermo Fisher Scientific	Plasmid delivery
96-well black, clear-bottom plates	Corning, Greiner	Assay plate
Fluo-4, AM	Thermo Fisher Scientific, AAT Bioquest	Calcium indicator dye
Pluronic™ F-127	Thermo Fisher Scientific	Dye solubilizer
Probenecid	Sigma-Aldrich	Anion-transport inhibitor
HBSS / HEPES Buffer	Thermo Fisher Scientific	Assay buffer
Orexin B Peptide	Tocris, Bachem	Reference agonist
Kinetic Fluorescence Plate Reader	Molecular Devices, Hamamatsu	Data acquisition

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